

Review of 4-Methylpentanamide: A Summary of Publicly Available Data

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Compound of Interest

Compound Name: 4-Methylpentanamide

Cat. No.: B178914

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For Researchers, Scientists, and Drug Development Professionals

An in-depth review of the existing scientific literature and chemical databases for **4-Methylpentanamide** (CAS No. 1119-29-5) reveals that while fundamental chemical and physical properties are documented, there is a notable absence of comprehensive studies on its biological activities, signaling pathways, or advanced applications in drug development. This document summarizes the available data to provide a foundational understanding of the compound.

Chemical and Physical Properties

4-Methylpentanamide, also known as isocaproic acid amide, has a molecular formula of $C_6H_{13}NO$ and a molecular weight of approximately 115.17 g/mol ^{[1][2][3]}. Its structure consists of a pentanamide with a methyl group at the fourth carbon position. Key physical properties gathered from various chemical databases are presented below.

Table 1: Physical and Chemical Properties of **4-Methylpentanamide**

Property	Value	Source(s)
CAS Number	1119-29-5	[1] [3] [4]
Molecular Formula	C ₆ H ₁₃ NO	[1] [3]
Molecular Weight	115.17 g/mol	[1] [5]
Boiling Point	245.2°C at 760 mmHg	[1]
Melting Point	119 °C	[6]
Density	0.894 g/cm ³	[1]
Flash Point	102.1°C	[1]
Refractive Index	1.431	[1]
Vapor Pressure	0.0291 mmHg at 25°C	[1]

Synthesis Information

Information on the synthesis of **4-Methylpentanamide** is limited, with some chemical suppliers providing potential synthetic routes. One documented method involves the reaction of acetoacetamide with 1-bromo-2-methylpropane.[\[5\]](#) Another patent describes a method for preparing a related compound, 4-methyl-3-oxo-N-phenyl-pentanamide, through the amidation of isobutyryl methyl acetate with aniline.[\[7\]](#)

A specific experimental protocol is outlined for the synthesis of a related compound, 2-isobutyl-acetamide, which may serve as a precursor or reference.[\[5\]](#)

Experimental Protocol: Synthesis of 2-isobutyl-acetamide[\[5\]](#)

- To a reactor, sequentially add 4.5 mol of anhydrous ethanol, 1 mol of acetamide, 1.1 mol of sodium ethoxide, and 1.1 mol of isobutyl bromide.
- Maintain the reaction temperature at 65°C with stirring until the reaction is complete.
- Recover the ethanol via distillation.
- Dissolve the distillation residue in hot water and filter the solution.

- Cool the filtrate to allow for the separation of 2-isobutyl-acetamide.
- Dry the resulting compound. The reported yield is 144 g.

Below is a generalized workflow for a common amide synthesis, which could be adapted for **4-Methylpentanamide**.

A generalized workflow for the synthesis of amides.

Spectroscopic Data

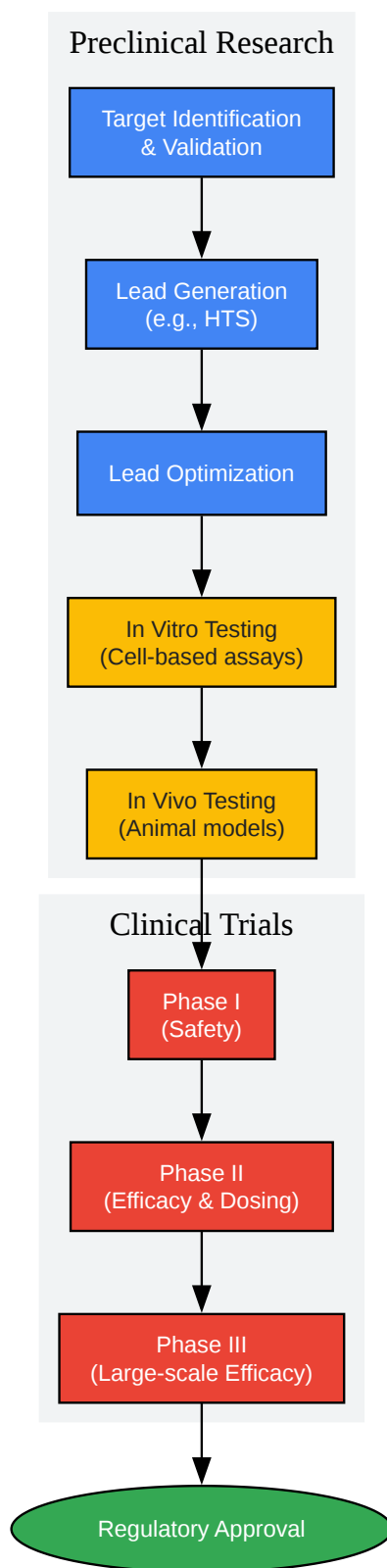
Spectroscopic data for **4-Methylpentanamide** is available from sources such as the NIST Chemistry WebBook and PubChem. This includes mass spectrometry and infrared (IR) spectroscopy data.[\[2\]](#)[\[3\]](#)[\[8\]](#)[\[9\]](#)

- Mass Spectrometry: Electron ionization mass spectra are available, providing information on the fragmentation pattern of the molecule.[\[8\]](#)[\[9\]](#)
- Infrared (IR) Spectrum: The IR spectrum, collected on a solid sample (mineral oil mull), is also available for review.[\[3\]](#)
- NMR Spectra: PubChem indicates the availability of ¹³C NMR spectra.[\[2\]](#)

Biological Activity

A comprehensive search of the scientific literature did not yield any studies specifically investigating the biological activity, mechanism of action, or signaling pathways of **4-Methylpentanamide**. While research exists on related compounds, such as derivatives of pentanoic acid with antibacterial properties, there is no direct evidence to attribute these activities to **4-Methylpentanamide** itself.[\[10\]](#) The absence of such data is a significant gap in the understanding of this compound's potential pharmacological profile.

The typical drug discovery and development process, which would follow initial identification of biological activity, is illustrated below.



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A simplified representation of the drug discovery and development pathway.

Conclusion

The currently available information on **4-Methylpentanamide** is primarily limited to its fundamental chemical and physical properties, along with some spectroscopic data. There is a significant lack of research into its biological effects, potential therapeutic applications, and associated signaling pathways. For researchers and drug development professionals, this compound represents a largely unexplored chemical entity. Future research would need to begin with foundational in vitro and in vivo screening to determine if **4-Methylpentanamide** possesses any biological activity of interest before it could be considered for further development.

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